

# An In-depth Technical Guide to Dimethyl-Dinitroanilines

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dimethyl-4,6-dinitroaniline

Cat. No.: B3104365

[Get Quote](#)

Disclaimer: This whitepaper provides a comprehensive overview of the chemical class of dimethyl-dinitroanilines. It is important to note that specific experimental data for **2,3-Dimethyl-4,6-dinitroaniline** is scarce in publicly available scientific literature. Therefore, this guide focuses on the general properties, synthesis, and applications of closely related and more extensively studied isomers, providing a framework for understanding the likely characteristics of this specific compound.

## Introduction

Dinitroanilines are a class of aromatic compounds derived from aniline containing two nitro groups. The addition of methyl groups to the benzene ring gives rise to dimethyl-dinitroaniline isomers. These compounds are of significant interest to researchers and drug development professionals due to their diverse applications, ranging from herbicides to intermediates in the synthesis of dyes and pharmaceuticals. Their biological activity is often linked to the specific arrangement of substituents on the aniline ring.

## Physicochemical Properties of Dinitroaniline Isomers

The physicochemical properties of dinitroanilines can vary significantly based on the substitution pattern of the nitro and methyl groups on the benzene ring. The following table summarizes key quantitative data for several dinitroaniline isomers to facilitate comparison.

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Melting Point (°C)
2,3-Dimethyl-6-nitroaniline	59146-96-2	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	166.18	Not available
2,4-Dimethyl-6-nitroaniline	1635-84-3	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	166.18	64-68[1]
2,6-Dimethyl-4-nitroaniline	16947-63-0	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	166.18	164-165
3,4-Dimethyl-2,6-dinitroaniline	40318-31-8	C <sub>8</sub> H <sub>9</sub> N <sub>3</sub> O <sub>4</sub>	211.17	Not available
N,N-Dimethyl-2,4-dinitroaniline	1670-17-3	C <sub>8</sub> H <sub>9</sub> N <sub>3</sub> O <sub>4</sub>	211.18	161-164[2]
2,4-Dinitroaniline	97-02-9	C <sub>6</sub> H <sub>5</sub> N <sub>3</sub> O <sub>4</sub>	183.12	187-189
2,6-Dinitroaniline	606-22-4	C <sub>6</sub> H <sub>5</sub> N <sub>3</sub> O <sub>4</sub>	183.12	136 (decomposes)[3]
3,5-Dinitroaniline	618-87-1	C <sub>6</sub> H <sub>5</sub> N <sub>3</sub> O <sub>4</sub>	183.12	Not available

## Synthesis of Dinitroanilines: Experimental Protocols

The synthesis of dinitroanilines can be generally achieved through two primary routes: the nitration of a corresponding dimethylaniline or the amination of a dinitro-substituted chlorobenzene. Below is a detailed experimental protocol for the synthesis of a related compound, 2,4-dimethyl-6-nitroaniline, which serves as a representative example.

### Synthesis of 2,4-Dimethyl-6-nitroaniline

This synthesis is a multi-step process starting from 2,4-dimethylaniline.[4]

#### Step 1: Acetylation of 2,4-Dimethylaniline

- A solution of 2,4-dimethylaniline (24.2 g, 0.2 mol), acetic acid (23 ml), and acetic anhydride (19 ml) is refluxed for 1 hour.[4]

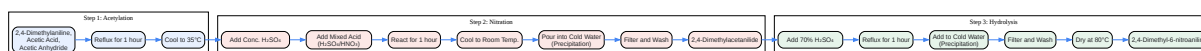
- The reaction mixture is then cooled to 35°C.

### Step 2: Nitration of 2,4-Dimethylacetanilide

- Concentrated sulfuric acid (40 ml) is added to the cooled reaction mixture from Step 1.
- A mixed acid solution of concentrated sulfuric acid (35 ml) and concentrated nitric acid (17 ml) is slowly added dropwise to the mixture.[4]
- The reaction is allowed to proceed for 1 hour and then cooled to room temperature.
- The cooled mixture is poured into cold water, leading to the precipitation of a white solid, 2,4-dimethylacetanilide.
- The solid is filtered and washed with cold water.

### Step 3: Hydrolysis of 2,4-Dimethyl-6-nitroacetanilide

- The 2,4-dimethylacetanilide from Step 2 is added to a solution of 70% sulfuric acid (80 ml) and refluxed for 1 hour.[4]
- The reaction mixture is slowly added to cooled water, resulting in the precipitation of an orange-red solid.
- The precipitate is filtered and washed with water until the filtrate reaches a neutral pH.
- The solid product, 2,4-dimethyl-6-nitroaniline, is collected after drying at 80°C.



[Click to download full resolution via product page](#)

Synthesis workflow for 2,4-Dimethyl-6-nitroaniline.

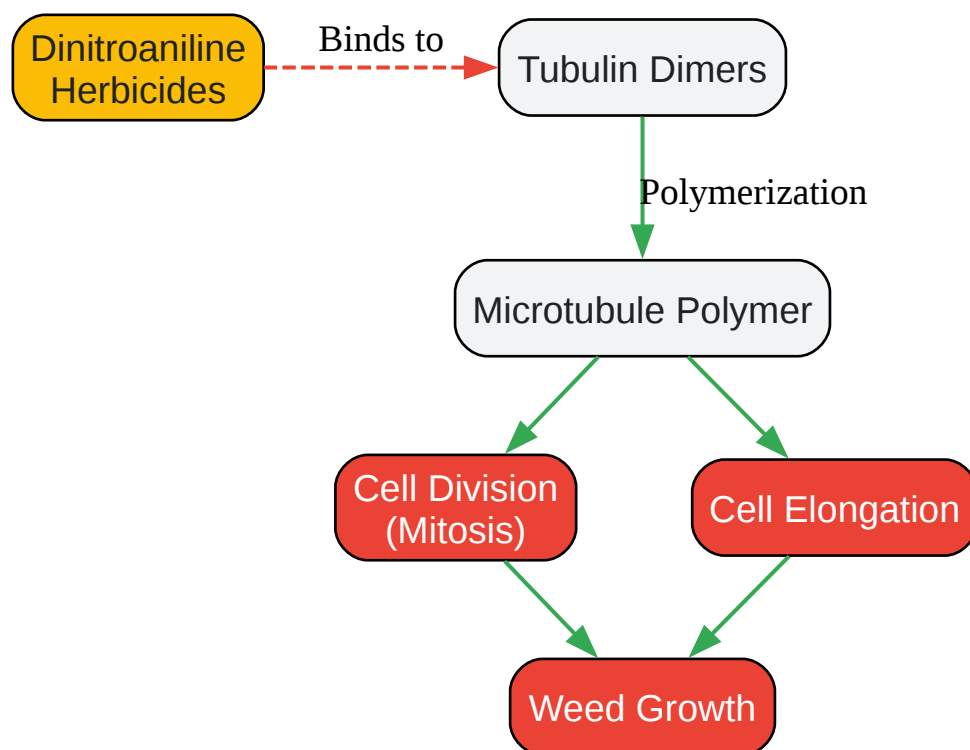
## Applications and Biological Activity

Dinitroanilines are most notably used as pre-emergence herbicides.[3] They are effective against a variety of grasses and broadleaf weeds. The herbicidal activity of dinitroanilines stems from their ability to inhibit microtubule formation in plant cells.[3] This disruption of microtubule dynamics interferes with cell division and elongation, ultimately leading to the death of the weed seedlings.

Beyond their agricultural applications, dinitroanilines serve as important intermediates in the synthesis of azo dyes and other organic compounds.[3] Some derivatives have also been investigated for their potential antimicrobial properties.

## Mechanism of Herbicidal Action: Microtubule Disruption

The primary mechanism of action for dinitroaniline herbicides is the disruption of microtubule assembly. These compounds bind to tubulin, the protein subunit of microtubules, preventing their polymerization. This leads to a loss of microtubule structure and function, which is critical for various cellular processes, including cell division (mitosis) and cell wall formation.



[Click to download full resolution via product page](#)

Simplified signaling pathway of dinitroaniline herbicides.

## Safety and Toxicity

Dinitroaniline compounds are generally considered to have low to moderate toxicity in humans. However, they can be toxic to aquatic life.[3] Safety data sheets for related compounds indicate that they can cause skin and eye irritation and may be harmful if swallowed or inhaled. It is crucial to handle these compounds with appropriate personal protective equipment in a well-ventilated area.

## Conclusion and Future Directions

The dimethyl-dinitroaniline class of compounds holds significant industrial importance, particularly in the agricultural sector. While a substantial body of research exists for many isomers, there is a noticeable lack of specific data for **2,3-Dimethyl-4,6-dinitroaniline**. Future research efforts could focus on the synthesis and characterization of this and other less-studied isomers to explore their potential applications and biological activities. A systematic investigation of their structure-activity relationships could lead to the development of novel herbicides, dyes, or pharmaceutical intermediates.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4,6-Dimethyl-2-nitroaniline [myskinrecipes.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. Dinitroaniline - Wikipedia [en.wikipedia.org]
- 4. 2,4-Dimethyl-6-nitroaniline - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Dimethyl-Dinitroanilines]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3104365#what-is-2-3-dimethyl-4-6-dinitroaniline>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)